

Safeguarding Your Research: A Comprehensive Guide to Handling Sodium D-lactate

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Compound of Interest

Compound Name: Sodium D-lactate

Cat. No.: B1260880

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In the fast-paced environment of scientific research and drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Sodium D-lactate**. By offering clear, procedural, and step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building a foundation of trust that extends beyond our products.

Personal Protective Equipment (PPE)

When handling **Sodium D-lactate**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure safety. The following personal protective equipment is recommended.

Eye Protection:

- Safety glasses with side shields or chemical goggles should be worn.^[1]
- Contact lenses can pose a special hazard as they may absorb and concentrate irritants.^[1]

Hand Protection:

- Wear general protective gloves, such as light-weight rubber gloves.^[1]
- Ensure that gloves are tested to a relevant standard (e.g., Europe EN 374, US F739).^[1]

Body Protection:

- Long-sleeved clothing or a lab coat is recommended to prevent skin contact.
- In situations with a risk of significant exposure, wear protective clothing.[\[2\]](#)

Respiratory Protection:

- Under normal handling conditions with good ventilation, respiratory protection is generally not necessary due to the non-volatile nature of the product.[\[1\]](#)[\[3\]](#)
- In cases of inadequate ventilation, high concentrations of mist or vapor, or the development of respiratory tract irritation, a NIOSH-certified respirator should be used.[\[1\]](#)[\[3\]](#)

Quantitative Safety and Physical Data

For quick reference, the following table summarizes key quantitative data for **Sodium D-lactate**.

| Parameter | Value | Source(s) |
|----------------------------|--|---------------------|
| Toxicity | | |
| Eye Irritation (rabbit) | 100 mg Mild | [1] |
| Fire Safety | | |
| Flash Point | >199.4°F (>93.0°C) | [4] |
| Exposure Limits | | |
| NOHSC or ACGIH | No exposure limits set | [1] |
| Physical Properties | | |
| Specific Gravity (water=1) | Not available | [1] |
| Vapor Pressure (mmHG) | Not available | [1] |
| Molecular Formula | C ₃ H ₅ NaO ₃ | [5] |
| Appearance | Colorless or yellowish syrupy liquid | [1] |

Operational and Disposal Plans

Operational Plan for Handling **Sodium D-lactate**

- Preparation and Handling Area:
 - Work in a well-ventilated area to minimize inhalation of any vapors or mists.[\[2\]](#)
 - Ensure easy access to safety equipment, including an eyewash station and safety shower.
 - Avoid smoking, naked lights, or any sources of ignition in the handling area.[\[1\]](#)
- Handling Procedures:
 - When handling, do not eat, drink, or smoke.[\[1\]](#)
 - Avoid all personal contact, including inhalation.[\[1\]](#)
 - Keep containers securely sealed when not in use to prevent contamination and spills.[\[1\]](#)
 - Always wash hands thoroughly with soap and water after handling the substance.[\[1\]](#)
 - Work clothes should be laundered separately.[\[1\]](#)
- Storage:
 - Store in a cool, dry, well-ventilated area.[\[1\]](#)
 - Store away from incompatible materials, such as oxidizing agents (e.g., nitrates, oxidizing acids, chlorine bleaches), and foodstuff containers.[\[1\]](#)
 - Protect containers from physical damage and regularly check for leaks.[\[1\]](#)

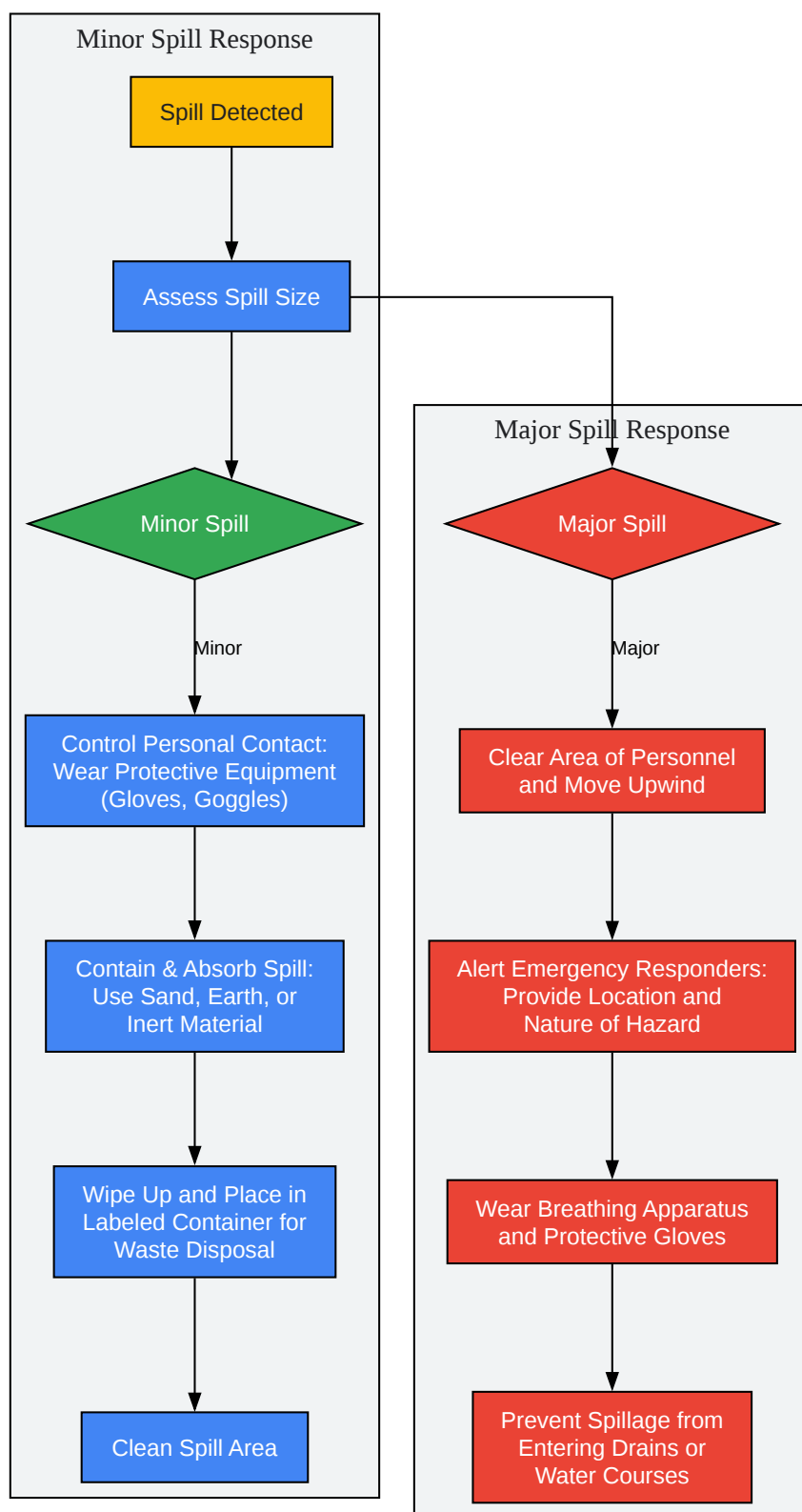
Disposal Plan for **Sodium D-lactate**

- Waste Characterization:
 - Unused **Sodium D-lactate** may be recycled if it has not been contaminated.[\[1\]](#)

- If contaminated, it is classified as chemical waste.
- Waste Collection and Storage:
 - Collect waste in a suitable, labeled container.[\[1\]](#)
 - Do not allow wash water from cleaning equipment to enter drains; collect all wash water for treatment before disposal.[\[1\]](#)
- Disposal Method:
 - All waste disposal must be handled in accordance with local, state, and federal regulations.[\[1\]](#)
 - Consult your institution's Waste Management Authority for specific disposal guidance.[\[1\]](#)
 - Options may include consulting the manufacturer for recycling options, or burying or incinerating the residue at an approved site.[\[1\]](#)
 - Recycle containers if possible, or dispose of them in an authorized landfill.[\[1\]](#)

Emergency Procedures: Spill Response Workflow

In the event of a spill, a clear and immediate response is critical to ensure the safety of all laboratory personnel. The following diagram outlines the logical workflow for handling a **Sodium D-lactate** spill.



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Figure 1. Workflow for **Sodium D-lactate** Spill Response.

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